

Application Notes and Protocols for GPR40 Activation with Fasiglifam

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Compound of Interest

Compound Name: *Fasiglifam*

Cat. No.: *B1672068*

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These application notes provide a detailed overview and experimental protocols for studying the activation of G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1), using the selective agonist **Fasiglifam** (TAK-875).

Fasiglifam is a potent GPR40 agonist that enhances glucose-stimulated insulin secretion (GSIS) from pancreatic β -cells.[1][2] This makes it a valuable tool for research into type 2 diabetes and the underlying mechanisms of insulin secretion. **Fasiglifam** acts as an allosteric modulator of GPR40.[3]

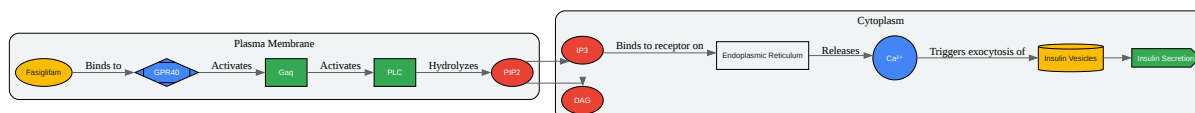
Quantitative Data Summary

The following table summarizes the in vitro potency of **Fasiglifam** in activating GPR40, as determined by various functional assays.

Assay Type	Cell Line	Parameter	Fasiglifam (TAK-875) Value	Reference
Inositol Phosphate Accumulation	CHO-hGPR40	EC50	72 nM	[4]
Calcium Mobilization	Not Specified	EC50	3-30 μ M (concentration-dependent augmentation)	[4]
Insulin Secretion	INS-1 833/15	EC50	0.001-10 μ M (dose-dependent stimulation in the presence of 10 mM glucose)	[4]

GPR40 Signaling Pathway

Activation of GPR40 by **Fasiglifam** initiates a signaling cascade through the G α_q subunit of its associated G protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca²⁺) into the cytoplasm. This increase in intracellular calcium is a critical step in promoting glucose-dependent insulin secretion from pancreatic β -cells.[3][5]



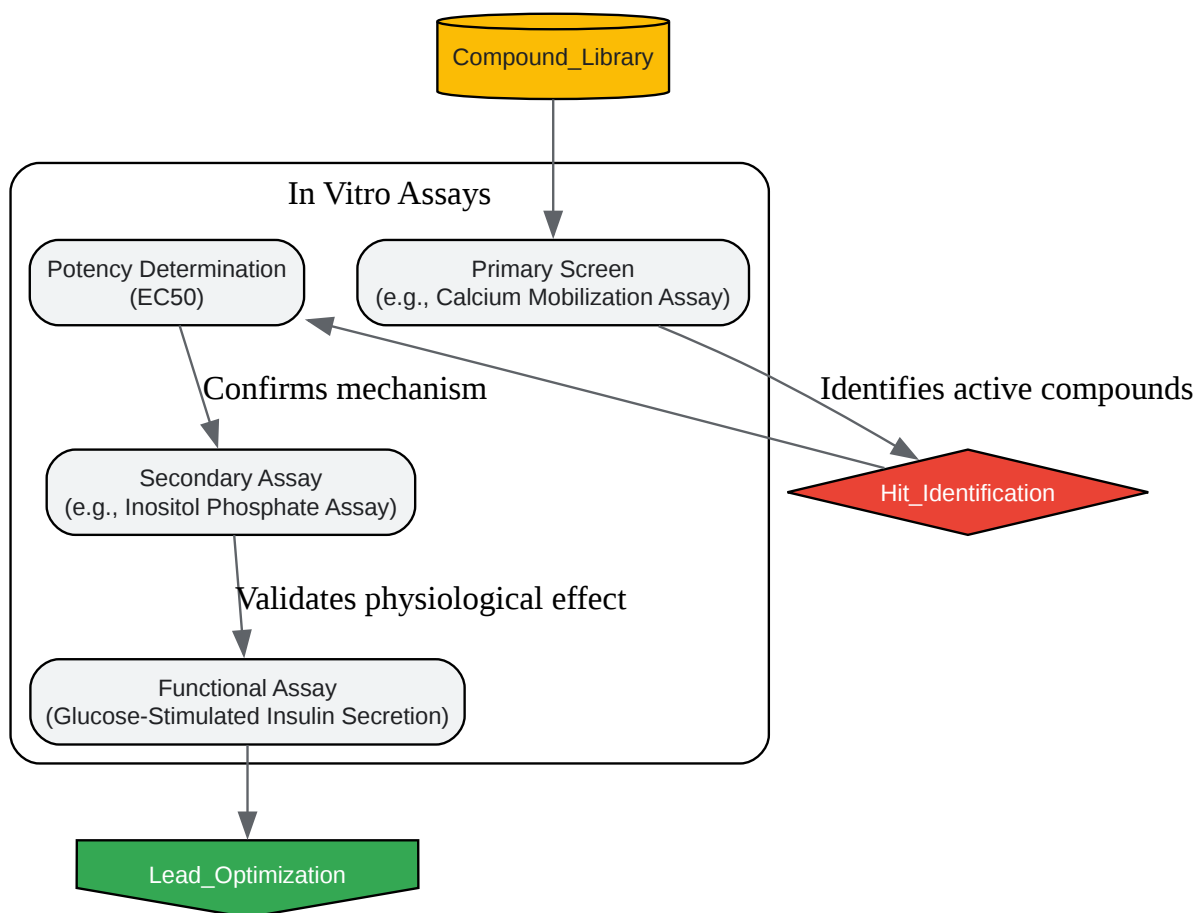
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GPR40 signaling pathway upon **Fasiglifam** activation.

Experimental Protocols

The following are detailed methodologies for key in vitro assays used to determine the potency and efficacy of GPR40 agonists like **Fasiglifam**.

Experimental Workflow for GPR40 Agonist Screening



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